

# 2-Fluoro-5-iodobenzaldehyde molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Fluoro-5-iodobenzaldehyde

Cat. No.: B129801

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## An In-depth Technical Guide on 2-Fluoro-5-iodobenzaldehyde

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This document provides the core chemical information for **2-Fluoro-5-iodobenzaldehyde**.

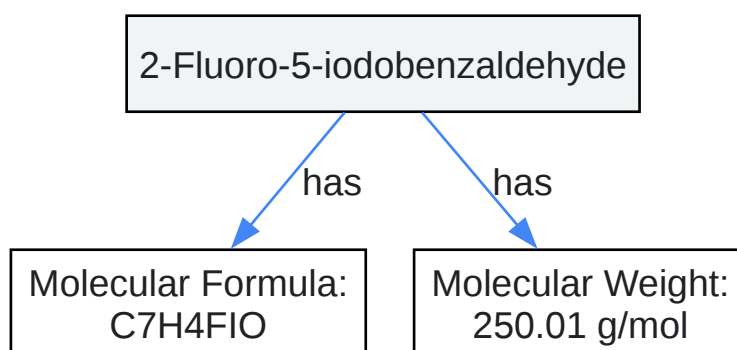
## Core Chemical Properties

**2-Fluoro-5-iodobenzaldehyde** is an organic compound containing fluorine and iodine atoms on a benzaldehyde structure. Its key identifiers are summarized below.

Property	Value	Source
Molecular Formula	C7H4FIO	[1]
Linear Formula	FC6H3(I)CHO	[2]
Molecular Weight	250.01 g/mol	[1][2]
CAS Number	146137-76-0	[2][3]

## Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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*Chemical Compound and its Core Properties.*

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## References

- 1. 2-Fluoro-5-iodobenzaldehyde | C7H4FIO | CID 16217058 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Fluoro-5-iodobenzaldehyde 97 146137-76-0 [sigmaaldrich.com]
- 3. 2-Fluoro-5-iodobenzaldehyde | 146137-76-0 [chemicalbook.com]
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Address: 3281 E Guasti Rd  
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